

A Technical Guide to the Solubility of endo-BCN-NHS Carbonate in DMSO

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Compound of Interest

Compound Name: *endo-BCN-NHS carbonate*

Cat. No.: *B3027895*

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This document provides a comprehensive overview of the solubility characteristics of **endo-BCN-NHS carbonate**, a critical bifunctional reagent used in copper-free click chemistry for bioconjugation. The focus is on its dissolution in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions in laboratory settings.

Introduction

Endo-BCN-NHS carbonate is a crosslinker featuring a strained bicyclononyne (BCN) moiety and an amine-reactive N-hydroxysuccinimide (NHS) carbonate.^[1] The BCN group facilitates rapid and specific conjugation to azide-tagged molecules via strain-promoted azide-alkyne cycloaddition (SPAAC), while the NHS carbonate efficiently reacts with primary amines (e.g., lysine residues on proteins) to form stable carbamate linkages.^{[1][2]} Achieving complete and consistent solubilization of this reagent is the foundational step for successful and reproducible conjugation experiments. DMSO is the recommended and most widely used solvent for this purpose.^{[2][3][4]}

Solubility Data

Technical data from suppliers indicates that **endo-BCN-NHS carbonate** has a high solubility in DMSO. Quantitative analysis shows that concentrations of up to 100 mg/mL can be achieved, although this may require physical assistance such as ultrasonication.^{[2][5]} It is critical to use

anhydrous (hygroscopic) DMSO, as the presence of water can significantly impair the solubility of the product and also lead to the hydrolysis of the NHS ester.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Parameter	Value	Unit	Notes	Source(s)
Solvent	Dimethyl Sulfoxide (DMSO)	-	Anhydrous/newly opened DMSO is strongly recommended.	[2] [5] [6]
Solubility Limit	100	mg/mL	May require ultrasonication to fully dissolve.	[2] [5] [6]
Molar Concentration	343.29	mM	Based on a molecular weight of 291.30 g/mol .	[2] [6]
Appearance in Solution	Not specified	-	Should result in a clear, particulate-free solution.	
Other Solvents	DCM, Chloroform, Acetone, TBME, DMF	-	Soluble, but DMSO is standard for stock solutions.	[7]

Experimental Protocol: Preparation of a DMSO Stock Solution

This protocol outlines the standard procedure for dissolving **endo-BCN-NHS carbonate** in DMSO to prepare a concentrated stock solution.

3.1 Materials

- **endo-BCN-NHS carbonate** powder (e.g., MedChemExpress HY-W035129)[\[2\]](#)[\[8\]](#)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)[\[2\]](#)

- Sterile, conical microcentrifuge tubes or glass vials
- Vortex mixer and/or ultrasonic bath
- Precision balance and appropriate weighing tools

3.2 Procedure

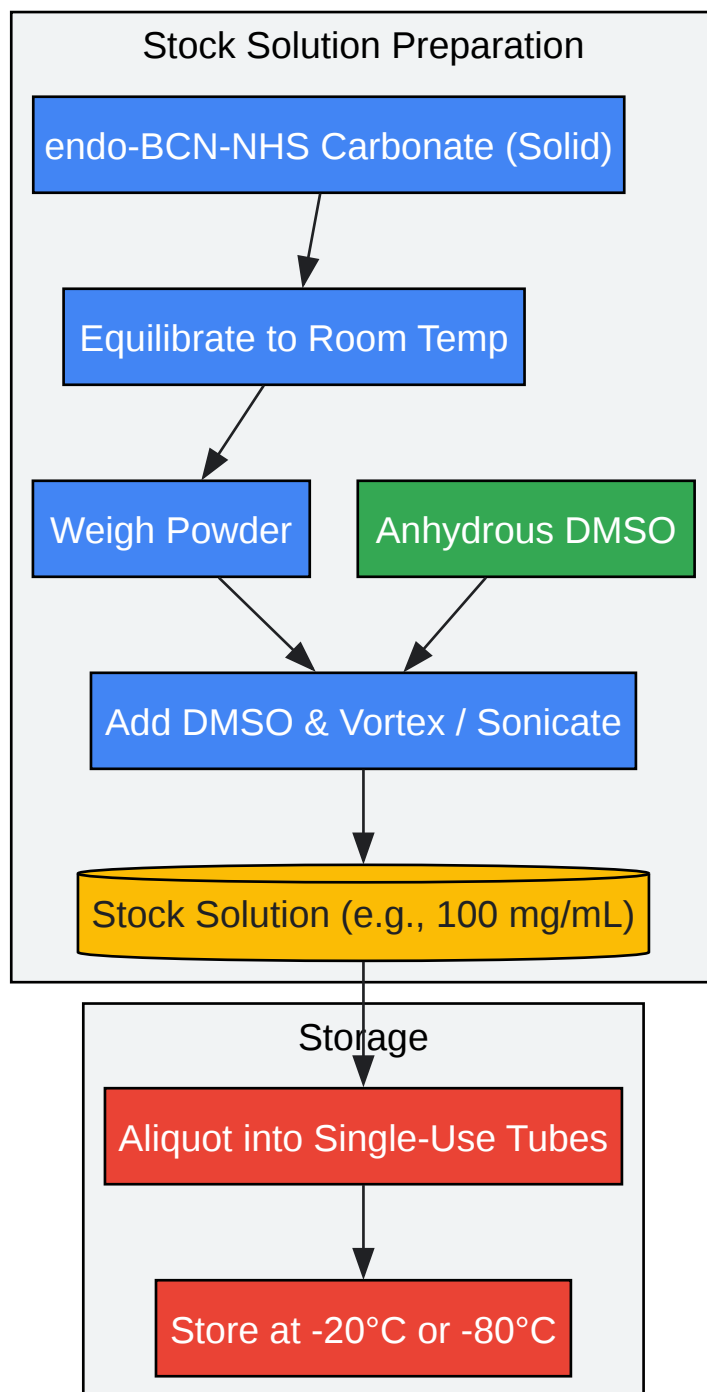
- **Equilibrate Reagent:** Before opening, allow the vial of **endo-BCN-NHS carbonate** powder to equilibrate to room temperature for at least 20 minutes. This prevents moisture condensation on the cold powder, which can cause hydrolysis of the NHS ester.[\[3\]](#)[\[9\]](#)
- **Weigh Reagent:** In a fume hood, carefully weigh the desired amount of **endo-BCN-NHS carbonate** into a suitable, dry vessel.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 10 mg/mL solution, add 100 μ L of DMSO per 1 mg of powder).
- **Promote Dissolution:** Cap the vessel tightly and vortex thoroughly. If the powder does not fully dissolve, place the vessel in an ultrasonic bath for short intervals until the solution is clear and free of particulates.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- **Inspect Solution:** Visually inspect the solution against a light source to ensure complete dissolution.

3.3 Storage and Stability

- **Stock Solution Storage:** Once prepared, the DMSO stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Recommended Temperatures:** Store aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[8\]](#)
- **Moisture Sensitivity:** The NHS ester is highly susceptible to hydrolysis. Ensure storage vials are tightly sealed and protected from moisture.[\[3\]](#)[\[9\]](#)[\[10\]](#)

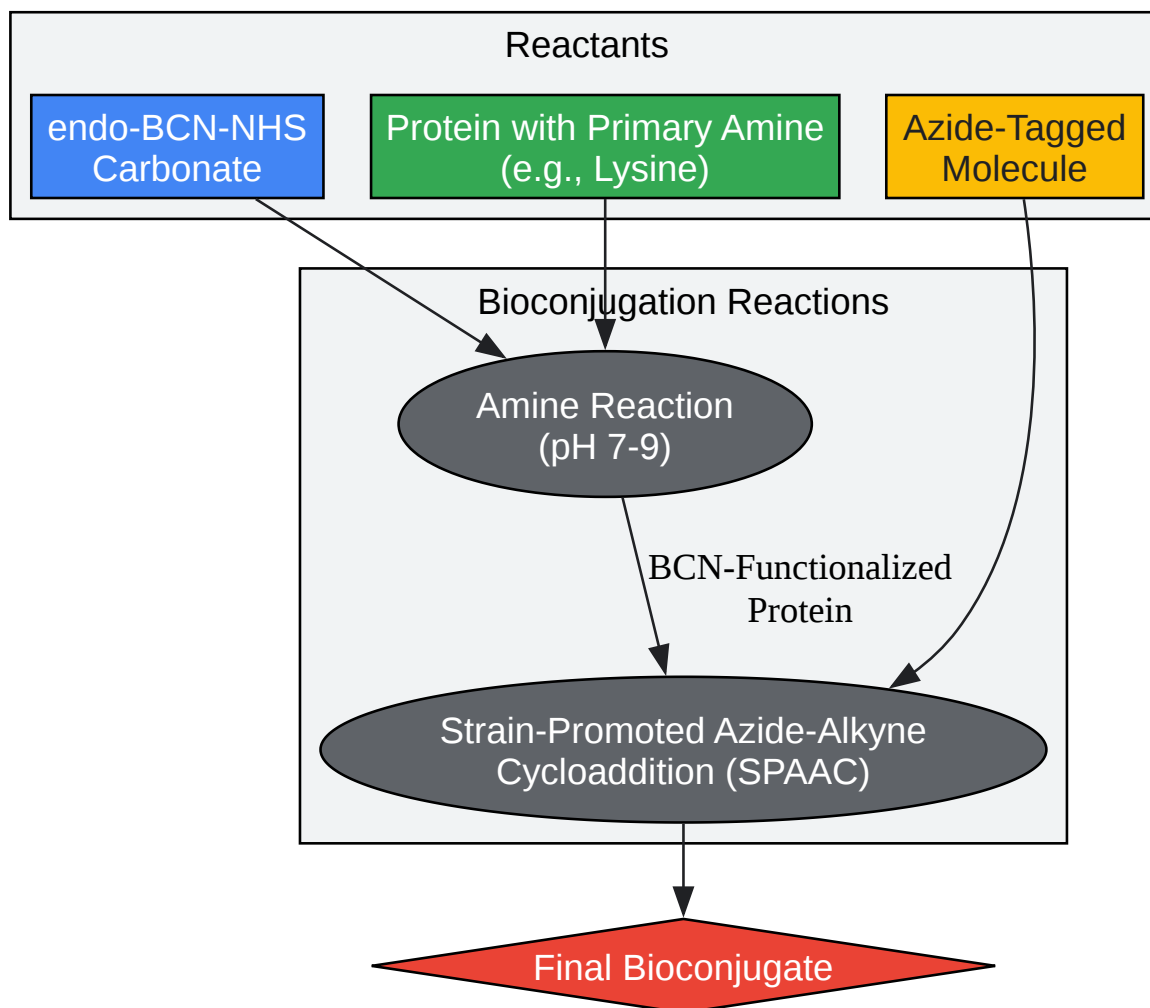
Diagrams and Workflows

Visual aids are essential for understanding the chemical principles and practical steps involved in using **endo-BCN-NHS carbonate**.



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Caption: Workflow for preparing and storing **endo-BCN-NHS carbonate** stock solution in DMSO.



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Caption: Reaction pathway showing the dual functionality of **endo-BCN-NHS carbonate**.

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